

In-Depth Technical Guide: 3-(2,5-Cyclohexadienyl)-L-alanine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(2,5-Cyclohexadienyl)-L-alanine

Cat. No.: B1260047

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-(2,5-Cyclohexadienyl)-L-alanine** (CAS Number: 16055-12-2), a non-proteinogenic amino acid and known phenylalanine antagonist. Also referred to as L-2,5-Dihydrophenylalanine, this compound has garnered interest for its diverse biological activities, including its incorporation into proteins, induction of apoptosis, and antimicrobial properties. This document consolidates available data on its chemical properties, synthesis, biological functions, and mechanisms of action, presenting quantitative data in structured tables and detailing key experimental methodologies. Visual diagrams of its synthesis workflow and proposed biological pathways are provided to facilitate a deeper understanding of its scientific applications.

Chemical and Physical Properties

3-(2,5-Cyclohexadienyl)-L-alanine is a structural analogue of the essential amino acid L-phenylalanine. Its distinctive feature is the replacement of the aromatic phenyl ring with a non-aromatic 1,4-cyclohexadiene ring. This modification is the basis for its biological activity as an antimetabolite.

Property	Value	Source(s)
CAS Number	16055-12-2	PubChem[1]
Molecular Formula	C ₉ H ₁₃ NO ₂	PubChem[1]
Molecular Weight	167.20 g/mol	PubChem[1]
IUPAC Name	(2S)-2-amino-3-cyclohexa-1,4-dien-1-ylpropanoic acid	PubChem[1]
Common Synonyms	L-2,5-Dihydrophenylalanine (L-H ₂ Phe), 3-(1,4-cyclohexadienyl)-L-alanine, Dihydrophenylalanine	PubChem[1]
Physical Description	Solid	-
Computed Properties	XLogP3: -1.6, Hydrogen Bond Donor Count: 2, Hydrogen Bond Acceptor Count: 2	PubChem[1]

Synthesis Protocol

The primary method for synthesizing L-2,5-Dihydrophenylalanine is the Birch reduction of L-phenylalanine. The following protocol is adapted from methodologies described in the literature[2].

Experimental Protocol: Birch Reduction of L-Phenylalanine

Objective: To reduce the aromatic ring of L-phenylalanine to yield L-2,5-Dihydrophenylalanine.

Materials:

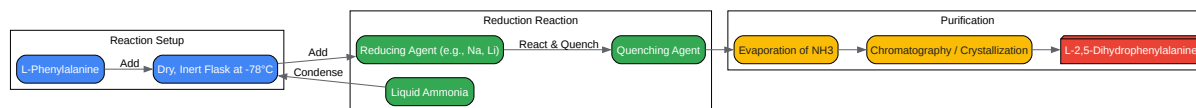
- L-Phenylalanine (or ¹³C₆-labeled L-Phe for isotopic labeling studies)
- Liquid Ammonia (NH₃)
- Dry Ice (solid CO₂)

- Acetone
- Flame-dried, two-neck round-bottom flask
- Dewar condenser
- Magnetic stir bar and stir plate
- Inert nitrogen (N₂) or argon gas supply

Procedure:

- Preparation: Under an inert atmosphere of dry nitrogen, add L-phenylalanine (1 equivalent) to a flame-dried two-neck round-bottom flask equipped with a magnetic stir bar.
- Cooling: Chill the Dewar condenser to -78°C using a dry ice/acetone bath. Cool the reaction flask to -78°C in a separate dry ice/acetone bath.
- Ammonia Condensation: Condense approximately 10 mL of liquid ammonia into the reaction flask via the chilled Dewar condenser. Stir the resulting homogenous solution.
- Reduction:[Further details on the addition of the reducing agent, such as sodium or lithium, and the subsequent quenching step are required from the primary literature, e.g., Skolaut and Retey (2001), but were not available in the search results.]
- Work-up and Purification: Following the reaction, the ammonia is typically evaporated. The crude product is then subjected to purification, often involving techniques like ion-exchange chromatography or crystallization to isolate the pure L-2,5-Dihydrophenylalanine.

Workflow Diagram:



[Click to download full resolution via product page](#)

Figure 1. Workflow for the synthesis of L-2,5-Dihydrophenylalanine via Birch reduction.

Biological Activity and Mechanism of Action

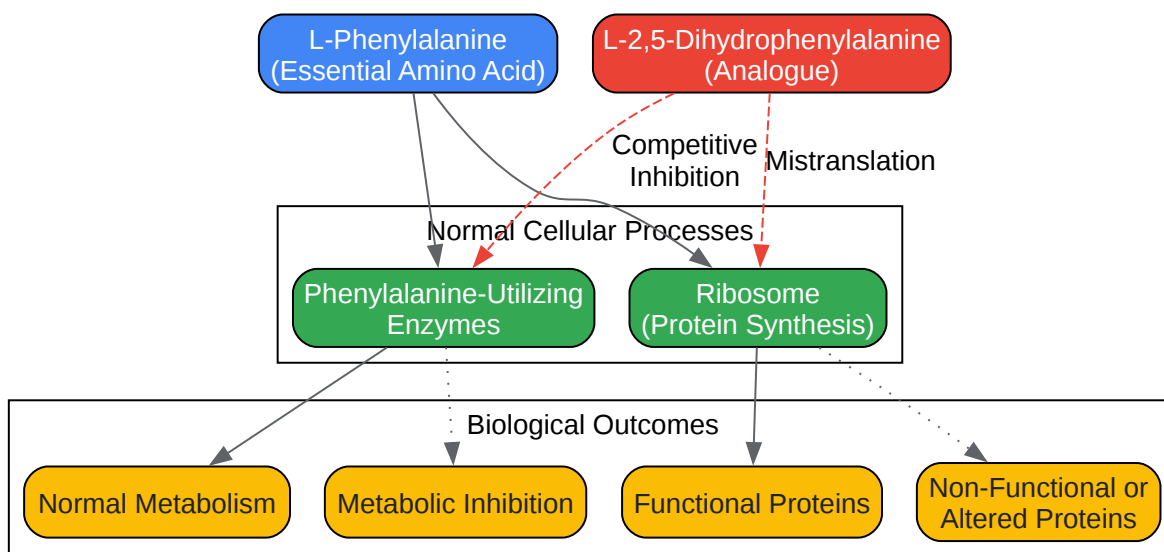
L-2,5-Dihydrophenylalanine exhibits a range of biological effects, primarily stemming from its ability to act as a competitive inhibitor and analogue of L-phenylalanine.

Phenylalanine Antagonism and Protein Incorporation

As a structural mimic of L-phenylalanine, L-2,5-Dihydrophenylalanine can interfere with metabolic pathways that utilize phenylalanine. This includes competitive inhibition of enzymes and incorporation into nascent polypeptide chains during protein synthesis.

Biological Effect	Organism / Cell Line	Key Findings	Source(s)
Inhibition of Growth	Leuconostoc dextranicum, Rat	Acts as a phenylalanine inhibitor, leading to cytotoxic effects and anorexia in rats.[2][3]	Snow et al. (1968)[3]
Incorporation into Cellular Proteins	Escherichia coli ATCC 9723f	Maximally replaces 65% of phenylalanine residues in cell proteins, leading to non-steady-state growth.[4]	Pine (1975)[4]
Incorporation into Cellular Proteins	Sarcoma 180 (mouse tumor cells)	Maximally replaces 33% of phenylalanine residues in cell proteins.[4]	Pine (1975)[4]
Antifungal Activity	Aspergillus nidulans	Identified as a microtubule-disrupting agent, leading to antifungal effects.[5]	Kiso et al. (2004)[5]

Logical Diagram: Mechanism as a Phenylalanine Antagonist



[Click to download full resolution via product page](#)

Figure 2. Competitive antagonism of L-phenylalanine by L-2,5-Dihydrophenylalanine.

Induction of Apoptosis

L-2,5-Dihydrophenylalanine has been identified as an inducer of apoptosis in specific cancer cell lines. This cell death mechanism is reported to be dependent on the activity of lysosomal proteases known as cathepsins.

Key Finding:

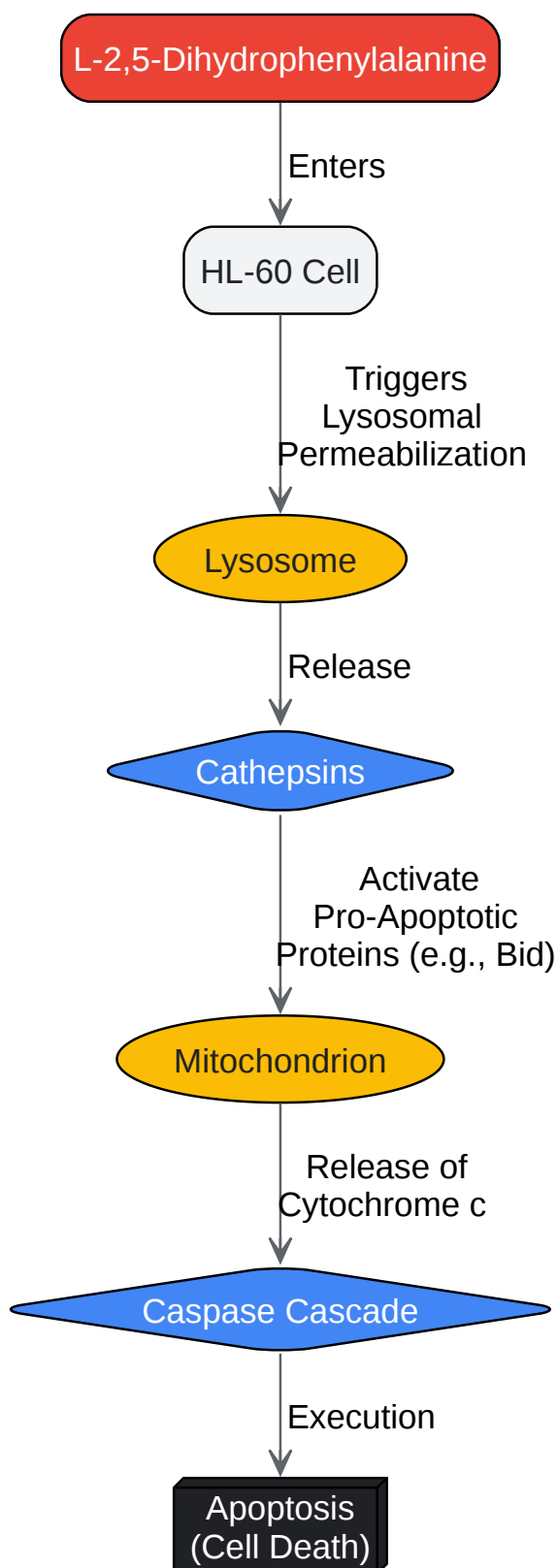
- Induces cathepsin-dependent apoptosis in human promyelocytic leukemia cells (HL-60)[2][6].

Experimental Protocol: Apoptosis Assay in HL-60 Cells A detailed, step-by-step protocol for this specific assay was not available in the searched literature abstracts. However, a general procedure for an apoptosis assay involves:

- Cell Culture: HL-60 cells are cultured under standard conditions (e.g., 37°C, 5% CO₂ in RPMI-1640 medium supplemented with fetal bovine serum).

- Treatment: Cells are treated with varying concentrations of L-2,5-Dihydrophenylalanine for a specified time course (e.g., 24, 48 hours).
- Apoptosis Detection: Apoptosis is quantified using methods such as:
 - DNA Fragmentation Analysis: Using propidium iodide (PI) staining and flow cytometry (FACS) to detect the sub-G1 peak characteristic of apoptotic cells.
 - Caspase Activity Assay: Measuring the activity of executioner caspases (e.g., caspase-3) using a fluorometric or colorimetric substrate.
 - Annexin V Staining: Detecting the externalization of phosphatidylserine on the cell membrane, an early marker of apoptosis.
- Inhibition Studies: To confirm cathepsin dependence, cells would be pre-treated with a general or specific cathepsin inhibitor prior to adding L-2,5-Dihydrophenylalanine, and the apoptotic response would be measured.

Signaling Pathway Diagram: Cathepsin-Dependent Apoptosis



[Click to download full resolution via product page](#)

Figure 3. Proposed pathway for cathepsin-dependent apoptosis induced by L-2,5-Dihydrophenylalanine.

Biosynthesis

While often synthesized chemically for research, L-2,5-Dihydrophenylalanine is a natural product of several bacteria. Studies in *Photobacterium luminescens* have elucidated its biosynthetic pathway, which diverts a key intermediate from aromatic amino acid synthesis.

- Precursor: Prephenate, an intermediate in the shikimate pathway for phenylalanine and tyrosine biosynthesis.
- Key Enzymes:
 - A non-aromatizing prephenate decarboxylase converts prephenate to dihydrohydroxyphenylpyruvate[2].
 - A transaminase then acts on this intermediate to yield 2,5-dihydrotyrosine, which is a precursor to L-2,5-Dihydrophenylalanine[2].

This metabolic rerouting highlights a strategy used by microorganisms to produce secondary metabolites with potent biological activities[2].

Conclusion and Future Directions

3-(2,5-Cyclohexadienyl)-L-alanine is a multifaceted compound with significant potential in drug development and biochemical research. Its role as a phenylalanine antagonist, its ability to be incorporated into proteins, and its pro-apoptotic and antifungal activities make it a valuable tool and a potential lead for therapeutic development. While foundational knowledge of its synthesis and biological effects exists, this guide highlights the need for more extensive quantitative studies to determine potency (e.g., IC_{50} , K_i values) across its various activities. Further elucidation of the precise molecular interactions that trigger its microtubule-disrupting and cathepsin-dependent apoptotic effects will be critical for its future application in oncology and infectious disease research.

Disclaimer: This document is intended for research and informational purposes only. L-2,5-Dihydrophenylalanine is not for human or veterinary use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. eprints.ums.edu.my \[eprints.ums.edu.my\]](https://eprints.ums.edu.my)
- [2. Dihydrophenylalanine: A prephenate-derived Photorhabdus luminescens antibiotic and intermediate in dihydrostilbene biosynthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 1,4-cyclohexadiene-1-alanine \(2,5-dihydrophenylalanine\) a new inhibitor of phenylalanine for the rat and Leuconostoc dextranicum 8086 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Incorporation of L-2,5-dihydrophenylalanine into cell proteins of Escherichia coli and sarcoma 180 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Screening for Microtubule-Disrupting Antifungal Agents by Using a Mitotic-Arrest Mutant of Aspergillus nidulans and Novel Action of Phenylalanine Derivatives Accompanying Tubulin Loss - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. edoc.ub.uni-muenchen.de \[edoc.ub.uni-muenchen.de\]](https://edoc.ub.uni-muenchen.de)
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-(2,5-Cyclohexadienyl)-L-alanine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260047/docs#in-depth-technical-guide-3-2-5-cyclohexadienyl-l-alanine\]](https://www.benchchem.com/product/b1260047/docs#in-depth-technical-guide-3-2-5-cyclohexadienyl-l-alanine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)